

# Technical Support Center: L-Amoxicillin

## Solubility in Aqueous Solutions

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### Compound of Interest

Compound Name: L-Amoxicillin

Cat. No.: B1667256

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Welcome to the technical support center for **L-Amoxicillin**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on overcoming challenges related to **L-Amoxicillin** solubility in aqueous solutions for experimental purposes.

## Frequently Asked Questions (FAQs)

Q1: What is the general solubility of **L-Amoxicillin** in water?

A1: **L-Amoxicillin** is classified as slightly soluble in water.<sup>[1][2]</sup> Its solubility is approximately 4.0 mg/mL.<sup>[1]</sup> The trihydrate form, which is commonly used, is also slightly soluble in water and methanol, and very slightly soluble in ethanol.<sup>[2][3]</sup>

Q2: How does pH affect the solubility of **L-Amoxicillin**?

A2: The solubility of **L-Amoxicillin** is highly dependent on pH.<sup>[3][4][5]</sup> It exhibits a U-shaped solubility profile with respect to pH, with its minimum solubility occurring in the pH range of 4 to 6.<sup>[3][6]</sup> Solubility significantly increases at very low and very high pH levels, where the cationic or anionic forms of the molecule predominate.<sup>[5]</sup>

Q3: Can temperature be adjusted to improve **L-Amoxicillin** solubility?

A3: Yes, increasing the temperature generally increases the solubility of **L-Amoxicillin** in aqueous solutions.<sup>[4][7]</sup> However, it's important to be aware that elevated temperatures can

also accelerate its degradation.[8][9]

Q4: Are there any recommended co-solvents to enhance **L-Amoxicillin** solubility?

A4: Yes, several organic solvents and co-solvents can be used to dissolve **L-Amoxicillin**. These include dimethyl sulfoxide (DMSO), dimethylformamide (DMF), and propylene glycol.[10][11] For instance, the solubility in DMSO is approximately 25 mg/mL.[10] Polyethylene glycol 6000 has also been used as a cosolvent.[12] When using organic solvents for biological experiments, it is crucial to ensure the final concentration of the solvent is low enough to not have physiological effects.[10]

Q5: How stable is **L-Amoxicillin** in aqueous solutions?

A5: **L-Amoxicillin** is known for its instability in aqueous solutions due to the hydrolysis of its  $\beta$ -lactam ring.[13] Degradation can be catalyzed by acidic or basic conditions, as well as the presence of certain ions like phosphate.[3][6] It is generally recommended not to store aqueous solutions of amoxicillin for more than one day.[10]

## Troubleshooting Guide

Issue: **L-Amoxicillin** powder is not dissolving completely in water.

Potential Cause	Troubleshooting Step
Low intrinsic solubility	L-Amoxicillin is only slightly soluble in water. Ensure you are not exceeding its solubility limit (approx. 4 mg/mL).[1]
Incorrect pH	The pH of the solution is critical. The lowest solubility is between pH 4-6.[3] Adjusting the pH to be more acidic or alkaline can significantly increase solubility. Try dissolving in a dilute alkaline solution, such as 0.1M NaOH, and then neutralizing.[14]
Insufficient mixing	Ensure vigorous and adequate mixing. Some protocols suggest adding about a third of the final volume of water to the powder, shaking vigorously, and then adding the rest of the water.[14]
Low temperature	Try gently warming the solution while stirring. Increased temperature generally improves solubility.[4][7] However, be cautious of potential degradation at higher temperatures.[8]

Issue: The **L-Amoxicillin** solution appears cloudy or precipitates over time.

Potential Cause	Troubleshooting Step
Solution instability and degradation	L-Amoxicillin is unstable in aqueous solutions and can degrade, leading to precipitation.[13] It is recommended to prepare fresh solutions for each experiment.[14] Aqueous solutions should not be stored for more than 24 hours.[10]
pH shift	The pH of the solution may have changed over time, causing the L-Amoxicillin to precipitate. Re-check and adjust the pH if necessary.
Supersaturation	The initial dissolution might have been achieved under conditions (e.g., heating) that led to a supersaturated solution, which then precipitates upon cooling. Prepare a solution at a concentration known to be stable at the storage/experimental temperature.

## Data Presentation

Table 1: Solubility of **L-Amoxicillin** in Various Solvents

Solvent	Solubility	Reference
Water	~4.0 mg/mL	[1]
Methanol	~7.5 mg/mL	[1]
Absolute Ethanol	~3.4 mg/mL	[1]
Dimethyl sulfoxide (DMSO)	~25 mg/mL	[10]
Dimethylformamide (DMF)	~5 mg/mL	[10]
PBS (pH 7.2)	~1 mg/mL	[10]

Table 2: pH-Dependent Aqueous Solubility of **L-Amoxicillin**

pH Range	Solubility
< 4	Substantially increased
4 - 6	Minimum (~5.45 mg/mL)[3]
> 6	Substantially increased

## Experimental Protocols

### Protocol 1: Preparation of an **L-Amoxicillin** Aqueous Stock Solution using pH Adjustment

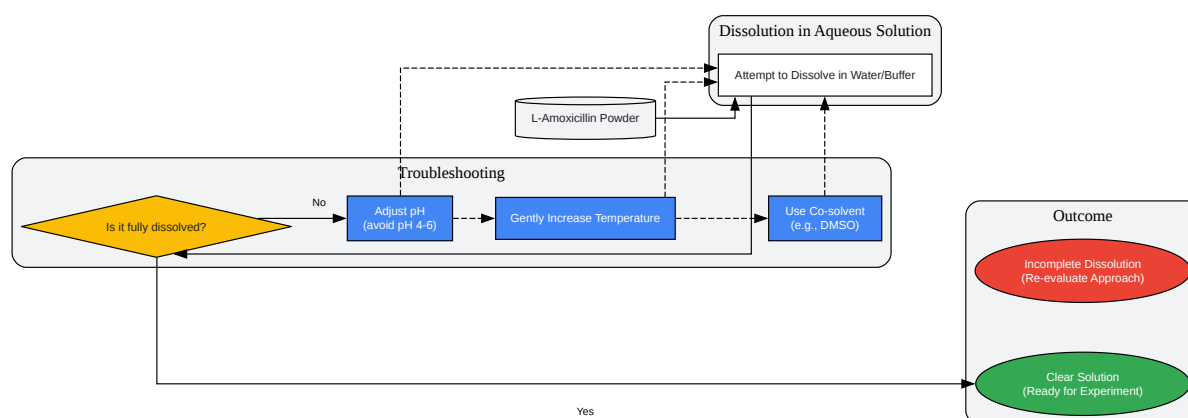
- Weigh the desired amount of **L-Amoxicillin** trihydrate powder.
- Add a small volume of a dilute alkaline solution (e.g., 0.1 N NaOH) dropwise while stirring until the powder dissolves completely.[15]
- Carefully neutralize the solution to the desired final pH using a dilute acidic solution (e.g., 0.1 N HCl). Monitor the pH closely with a calibrated pH meter.
- Bring the solution to the final desired volume with sterile, purified water.
- Filter-sterilize the solution using a 0.22 µm syringe filter.
- Use the solution immediately or store at 2-8°C for no longer than 24 hours.[10][14]

### Protocol 2: Preparation of an **L-Amoxicillin** Stock Solution using an Organic Co-Solvent

- Weigh the desired amount of **L-Amoxicillin** trihydrate powder.
- Dissolve the powder in a minimal amount of a suitable organic solvent such as DMSO.[10]
- Once fully dissolved, dilute the stock solution into your aqueous buffer or isotonic saline to the final desired concentration.
- Ensure that the final concentration of the organic solvent is insignificant in your experimental system to avoid any potential physiological effects.[10]

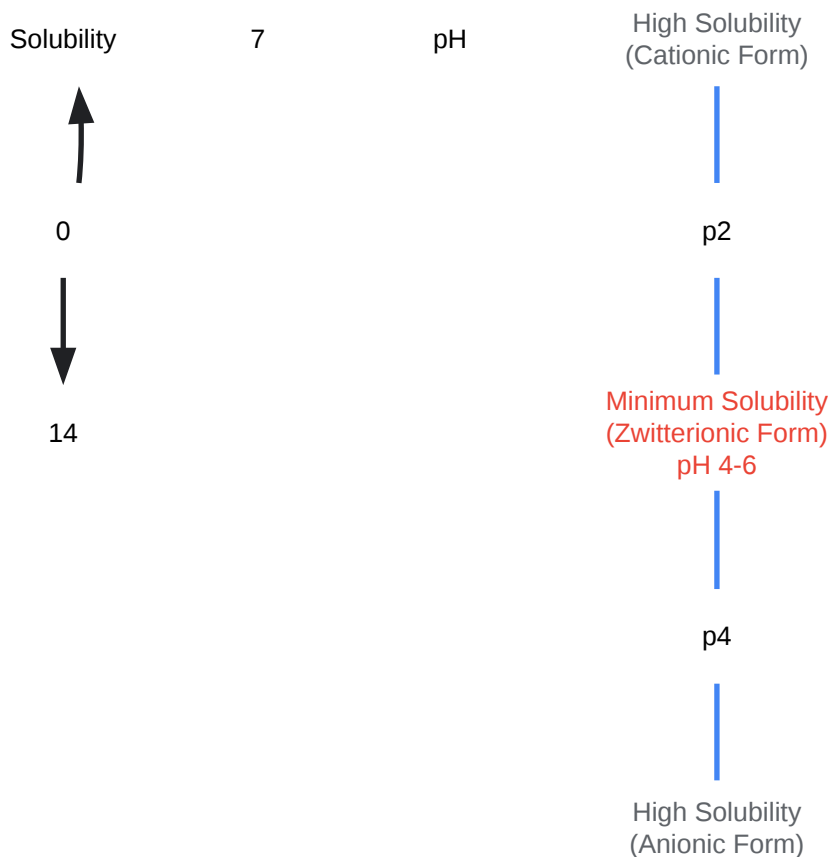
- This method is particularly useful for preparing concentrated stock solutions that are then diluted into the final experimental medium.

## Visualizations



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Caption: Troubleshooting workflow for dissolving **L-Amoxicillin**.



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Caption: Relationship between pH and **L-Amoxicillin** solubility.

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